

physical and chemical properties of 2-Methoxy-N-methylaniline.

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Compound of Interest

Compound Name: 2-Methoxy-N-methylaniline

Cat. No.: B082676

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Technical Guide: 2-Methoxy-N-methylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Methoxy-N-methylaniline** (CAS No. 10541-78-3), a versatile intermediate in organic synthesis. The information is presented to support research and development activities, particularly in the fields of medicinal chemistry and material science.

Core Properties and Data

2-Methoxy-N-methylaniline, also known as N-methyl-o-anisidine, is an aromatic amine characterized by a methoxy and a methylamino group substituted on a benzene ring. Its structure lends itself to a variety of chemical transformations, making it a valuable building block in the synthesis of more complex molecules.

Physical Properties

The physical characteristics of **2-Methoxy-N-methylaniline** are summarized in the table below. The compound is a solid at standard room temperature, with a melting point just above it.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₁ NO	[1][2]
Molecular Weight	137.18 g/mol	[1][3]
Appearance	Pale yellow solid	[4]
Melting Point	30-34 °C	[3][4]
Boiling Point	207.9 ± 13.0 °C at 760 mmHg	
Density	1.0 ± 0.1 g/cm ³	
Flash Point	98 °C (208.4 °F) - closed cup	[3]
Solubility	The related compound o-anisidine is soluble in ethanol, ether, and chloroform, and slightly soluble in water. It is anticipated that 2-Methoxy-N-methylaniline exhibits similar solubility.	[5]

Chemical and Spectroscopic Properties

Key chemical identifiers and predicted spectroscopic data are provided for the unambiguous identification and characterization of the molecule.

Property	Value	Source(s)
IUPAC Name	2-methoxy-N-methylaniline	[1]
CAS Number	10541-78-3	[2] [6]
Synonyms	N-Methyl-o-anisidine, N-Methyl-2-anisidine, Benzenamine, 2-methoxy-N-methyl-	[2]
pKa (Predicted)	4.80 ± 0.10	[4]
XLogP3	2.2	[1]

Experimental Protocols

The synthesis of **2-Methoxy-N-methylaniline** is most commonly achieved through the N-methylation of its primary amine precursor, 2-methoxyaniline (o-anisidine). A general and effective method for this transformation is reductive amination.

Synthesis of 2-Methoxy-N-methylaniline via Reductive Amination

This protocol details the synthesis of **2-Methoxy-N-methylaniline** from 2-methoxyaniline and formaldehyde, using sodium borohydride as the reducing agent.

Materials:

- 2-Methoxyaniline (o-anisidine)
- Methanol (MeOH)
- Aqueous formaldehyde (37% solution)
- Sodium borohydride (NaBH₄)
- Ethyl acetate (EtOAc)

- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate (Na_2SO_4)
- Deionized water
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration

Procedure:

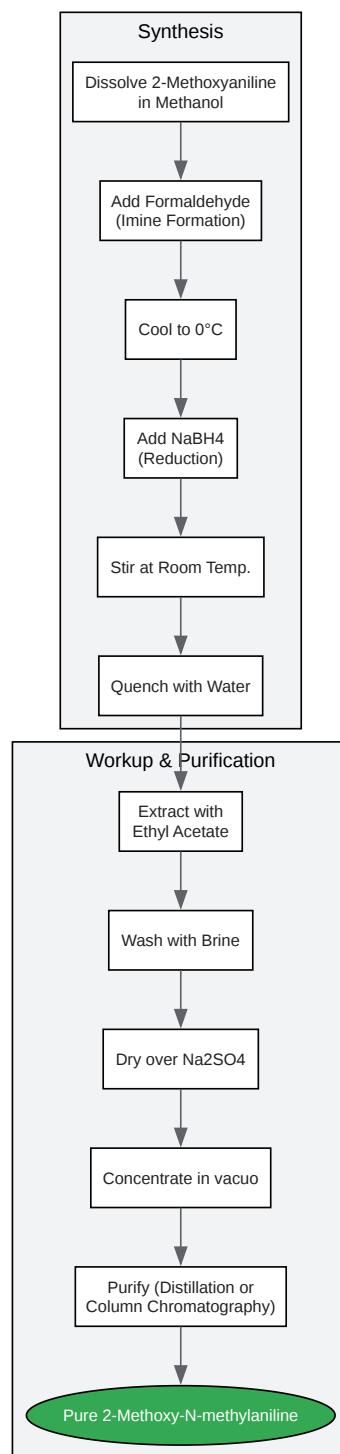
- **Dissolution:** In a 250 mL round-bottom flask, dissolve 2-methoxyaniline (e.g., 10.0 g, 81.2 mmol) in methanol (100 mL). Stir the solution at room temperature until the aniline is completely dissolved.
- **Imine Formation:** To the stirred solution, add aqueous formaldehyde (37% solution, 7.4 mL, 97.4 mmol). Allow the reaction mixture to stir at room temperature for 1-2 hours to facilitate the formation of the intermediate imine. The reaction can be monitored by Thin Layer Chromatography (TLC).
- **Reduction:** Cool the reaction mixture to 0 °C using an ice bath. Cautiously add sodium borohydride (4.6 g, 121.8 mmol) portion-wise over a period of 30-45 minutes. Maintain the temperature below 10 °C during the addition to control the exothermic reaction.
- **Reaction Completion:** After the complete addition of NaBH_4 , remove the ice bath and allow the mixture to warm to room temperature. Continue stirring for an additional 2-3 hours.
- **Quenching:** Carefully quench the reaction by the slow, dropwise addition of deionized water (50 mL) to decompose any excess sodium borohydride.

- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer with ethyl acetate (3 x 75 mL).
- Washing and Drying: Combine the organic extracts and wash with brine (50 mL). Dry the organic layer over anhydrous sodium sulfate.
- Isolation: Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude **2-Methoxy-N-methylaniline**.
- Purification: The crude product can be purified by vacuum distillation or column chromatography on silica gel, eluting with a hexane/ethyl acetate gradient, to afford the pure product.

Visualized Workflows and Relationships

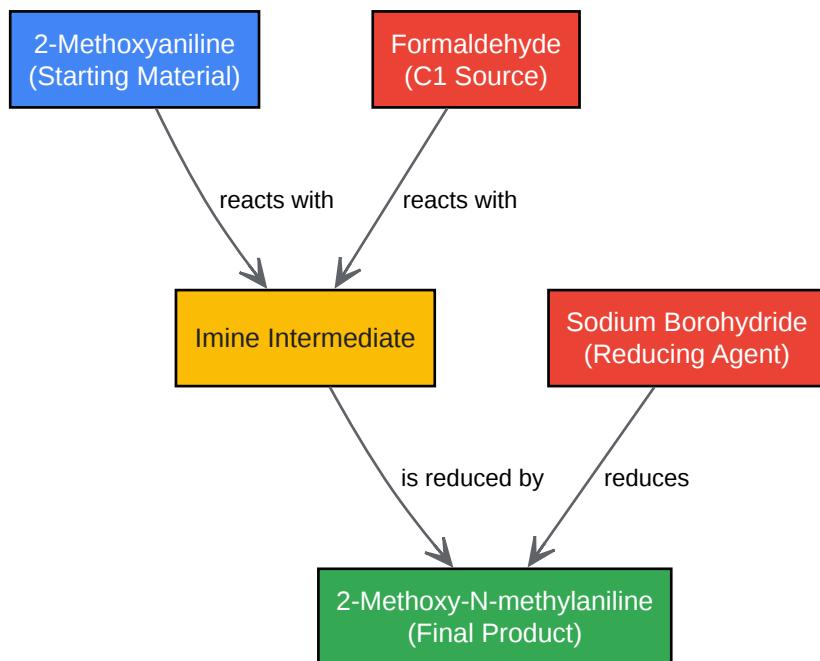
The following diagrams, generated using Graphviz, illustrate the logical flow of the synthesis and the key relationships in the experimental process.

Synthesis and Purification Workflow for 2-Methoxy-N-methylaniline

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Caption: Workflow for the synthesis and purification of **2-Methoxy-N-methylaniline**.

Logical Relationships in Reductive Amination

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Caption: Key reagent relationships in the synthesis of **2-Methoxy-N-methylaniline**.

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